

Application Notes and Protocols for Protein Labeling with NO2-SPP-sulfo

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Compound of Interest

Compound Name: NO2-SPP-sulfo

CAS No.: 663598-66-1

Cat. No.: B3182424

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NO2-SPP-sulfo is a specialized, heterobifunctional, cleavable crosslinker designed for the targeted labeling of proteins. This reagent incorporates three key chemical features: an N-hydroxysuccinimide (NHS) ester for covalent linkage to primary amines, a disulfide bond that allows for cleavage of the linker under reducing conditions, and a nitro group, along with a sulfonate group, which increases aqueous solubility and may offer unique properties for detection or further chemical modification.

The ability to label proteins with a cleavable linker is invaluable in various proteomics and drug development applications. It allows for the selective release of bound proteins from affinity matrices, facilitating the analysis of protein-protein interactions, the identification of drug targets, and the development of antibody-drug conjugates (ADCs). The enhanced water solubility of **NO2-SPP-sulfo** simplifies the labeling procedure by minimizing the need for organic co-solvents, which can be detrimental to protein stability.

This document provides detailed protocols for the use of **NO2-SPP-sulfo** in protein labeling, purification of the conjugate, and cleavage of the linker. It also includes quantitative data from similar linkers to serve as a guide for optimizing your specific application.

Data Presentation

Quantitative parameters for protein labeling are crucial for reproducibility and downstream applications. The following table summarizes typical data for labeling a standard IgG antibody with an SPP-based linker. These values should be considered as a starting point for optimization with the **NO2-SPP-sulfo** reagent.

Parameter	Typical Value	Notes
Linker:Protein Molar Ratio	5:1 to 20:1	The optimal ratio depends on the protein and the desired degree of labeling.
Reaction pH	7.2 - 8.5	NHS ester hydrolysis is minimized at neutral pH, while amine reactivity increases with pH.
Reaction Time	30 - 60 minutes	Longer incubation times can lead to increased labeling but also higher risk of hydrolysis.
Reaction Temperature	Room Temperature (20-25°C)	Lower temperatures can be used to slow down hydrolysis.
Labeling Efficiency	20% - 40%	This is the percentage of the linker that covalently binds to the protein.
Degree of Labeling (DOL)	2 - 8	Represents the average number of linker molecules per protein molecule.

Experimental Protocols

Materials

- Protein of interest (in an amine-free buffer, e.g., PBS)
- **NO2-SPP-sulfo** reagent
- Reaction Buffer: 0.1 M sodium phosphate, 0.15 M NaCl, pH 7.2-8.0
- Quenching Buffer: 1 M Tris-HCl, pH 8.0
- Desalting column (e.g., Sephadex G-25) or dialysis cassette
- Cleavage Buffer: Reaction Buffer containing 50 mM Dithiothreitol (DTT) or Tris(2-carboxyethyl)phosphine (TCEP)

Protocol 1: Protein Labeling with NO2-SPP-sulfo

This protocol describes the covalent attachment of the **NO2-SPP-sulfo** linker to primary amines (e.g., lysine residues) on a target protein.

- Protein Preparation:
 - Ensure the protein solution is at a concentration of 1-10 mg/mL in an amine-free buffer like PBS. Buffers containing Tris or glycine will compete with the protein for reaction with the NHS ester.
 - If necessary, perform a buffer exchange into the Reaction Buffer using a desalting column or dialysis.
- Reagent Preparation:
 - Immediately before use, dissolve the **NO2-SPP-sulfo** reagent in the Reaction Buffer. The sulfonate group should allow for direct dissolution in aqueous buffer. If solubility is an issue, a small amount of a water-miscible organic solvent like DMSO can be used, but the final concentration should not exceed 10% to minimize protein denaturation.
- Labeling Reaction:

- Add the dissolved **NO2-SPP-sulfo** reagent to the protein solution. The molar ratio of linker to protein should be optimized, but a starting point of a 10-fold molar excess of the linker is recommended.
- Incubate the reaction mixture for 30-60 minutes at room temperature with gentle mixing.
- Quenching the Reaction:
 - To stop the labeling reaction, add the Quenching Buffer to a final concentration of 50 mM. The primary amines in Tris will react with and consume any unreacted NHS esters.
 - Incubate for 15 minutes at room temperature.

Protocol 2: Purification of the Labeled Protein

To remove unreacted linker and byproducts, the labeled protein must be purified.

- Size-Exclusion Chromatography:
 - Equilibrate a desalting column (e.g., Sephadex G-25) with PBS.
 - Apply the quenched reaction mixture to the column.
 - Collect the fractions containing the labeled protein, which will elute in the void volume. Monitor the elution profile by measuring absorbance at 280 nm.
- Dialysis:
 - Alternatively, transfer the reaction mixture to a dialysis cassette with an appropriate molecular weight cutoff (MWCO).
 - Dialyze against PBS at 4°C with at least two buffer changes over 12-24 hours.

Protocol 3: Cleavage of the Disulfide Linker

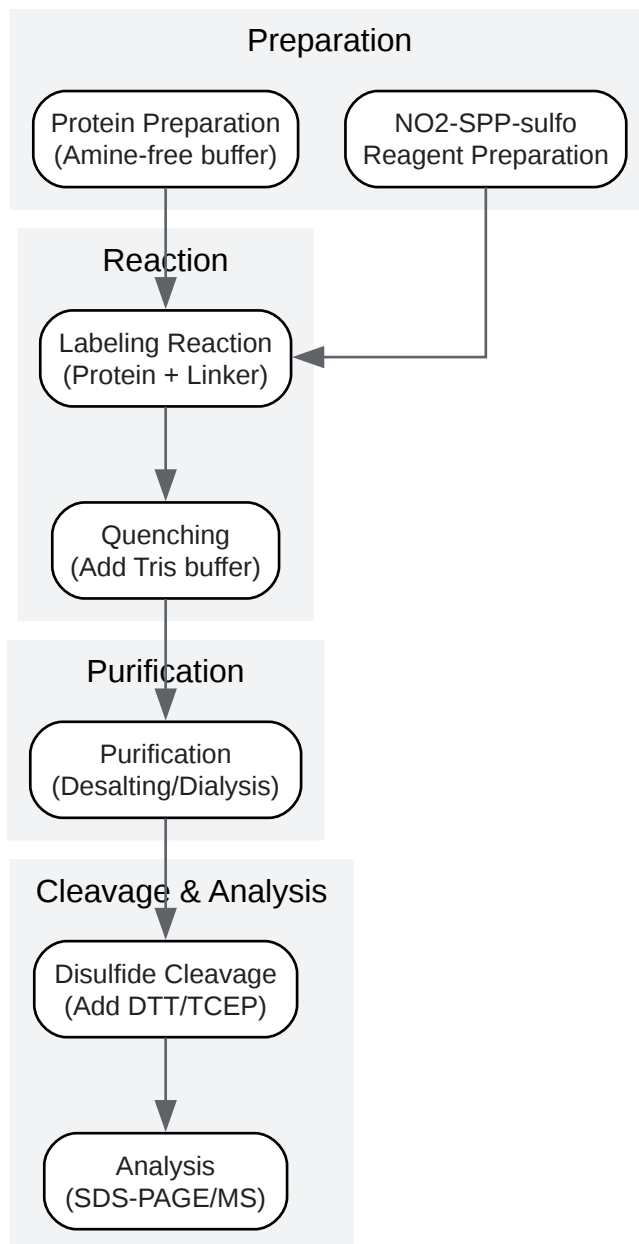
The disulfide bond in the SPP linker can be cleaved using a reducing agent.

- Reduction:

- To the purified, labeled protein, add a reducing agent such as DTT or TCEP to a final concentration of 20-50 mM.
- Incubate the reaction for 30 minutes to 2 hours at room temperature.
- Analysis of Cleavage:
 - The cleavage can be confirmed by techniques such as SDS-PAGE, where a shift in the molecular weight of the protein or the release of a labeled fragment can be observed. Mass spectrometry can also be used for more precise analysis.

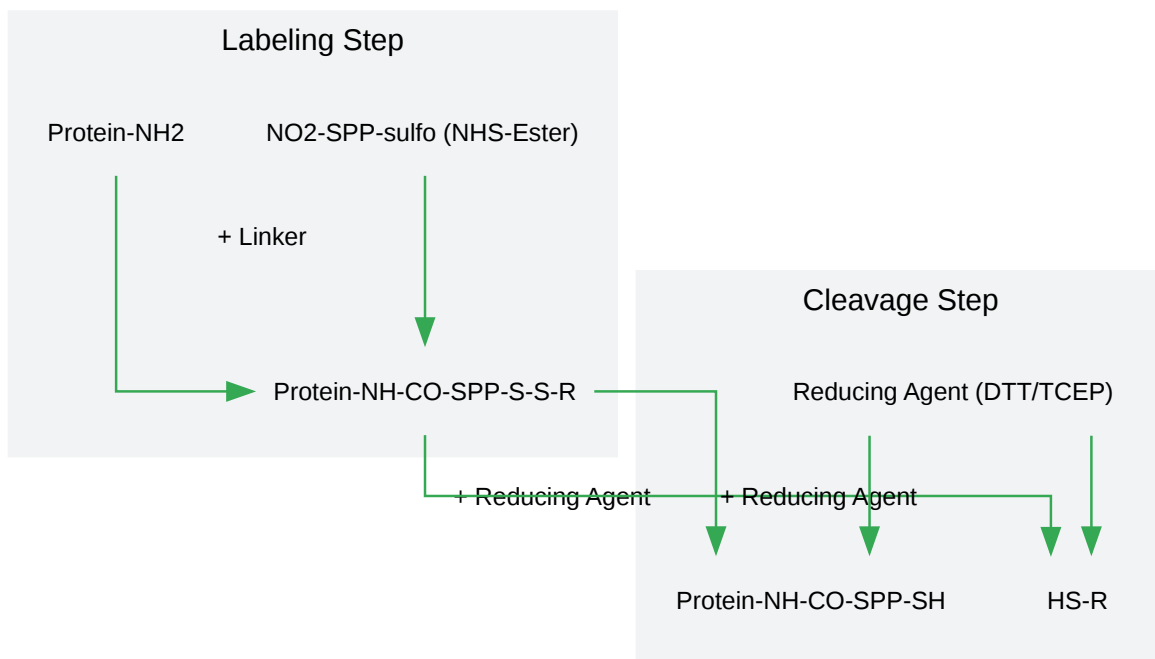
Visualization of Workflows and Mechanisms

Experimental Workflow for Protein Labeling and Cleavage

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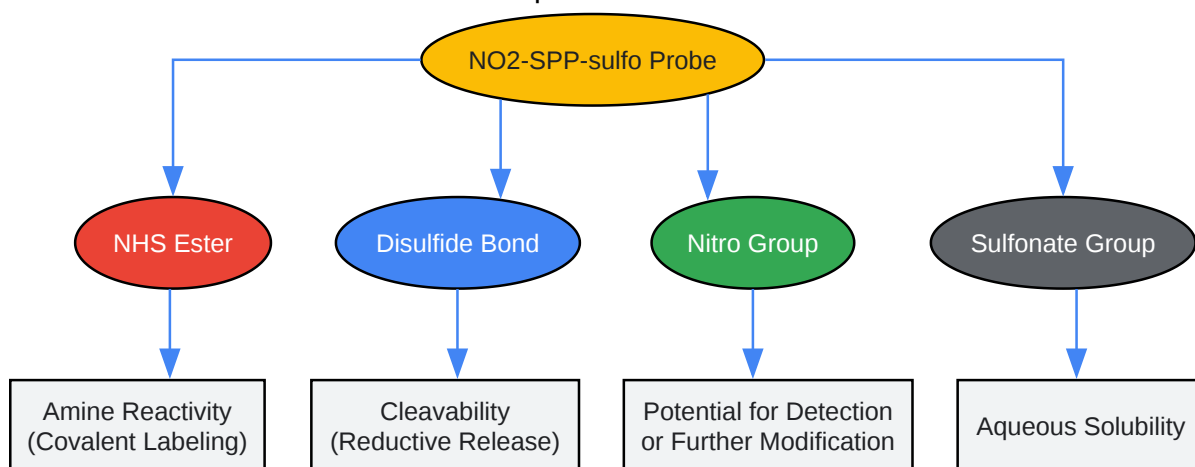
Caption: A flowchart illustrating the key steps in the **NO2-SPP-sulfo** protein labeling protocol.

Reaction Mechanism of NO2-SPP-sulfo with a Protein

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Caption: The chemical pathway for protein labeling and subsequent disulfide bond cleavage.

Functional Components of NO2-SPP-sulfo

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Caption: The relationship between the chemical moieties of the probe and their functions.

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